

Application Notes: Gallbladder Ejection Fraction (GBEF) Calculation

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Compound of Interest

Compound Name: *Technetium Tc 99m mebrofenin*

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Introduction

The Gallbladder Ejection Fraction (GBEF) is a quantitative measure of gallbladder motor function, specifically its ability to contract and empty bile in response to a stimulus. This measurement is crucial in the diagnosis of functional gallbladder disorders, such as biliary dyskinesia, particularly in patients presenting with biliary-type pain but with no evidence of gallstones or other structural abnormalities on ultrasound.[1][2] The most common and standardized method for calculating GBEF is Cholecystokinin-Cholescintigraphy (CCK-CS), also known as a HIDA scan.[3][4] This procedure involves the use of a radioactive tracer, which is taken up by the liver and excreted into the biliary system, allowing for the visualization and quantification of gallbladder filling and emptying.[4]

Principle of the Assay

The GBEF protocol is based on the physiological response of the gallbladder to cholecystokinin (CCK), a hormone that stimulates gallbladder contraction. A synthetic analog of CCK, sincalide, is most commonly used.[5] Alternatively, a standardized fatty meal can be administered to trigger the endogenous release of CCK.[6] By imaging the gallbladder before and after stimulation, the percentage of bile ejected can be calculated, providing a functional assessment of the organ.

Quantitative Data Summary

The interpretation of GBEF values is highly dependent on the stimulation protocol used. Adherence to a standardized methodology is critical for reliable and reproducible results.[\[1\]](#)[\[3\]](#)

Table 1: Interpretation of Gallbladder Ejection Fraction (GBEF) Values with Sincalide (CCK) Stimulation

GBEF Value	Interpretation	Infusion Protocol
≥38%	Normal Gallbladder Function	0.02 µg/kg sincalide infused over 60 minutes [1] [3]
<38%	Abnormal (Biliary Dyskinesia/Hypokinesia)	0.02 µg/kg sincalide infused over 60 minutes [1] [3]
≥35%	Normal Gallbladder Function	2-3 minute hand infusion of CCK [7]
>80%	Possible Biliary Hyperkinesia	Research in this area is ongoing [1]

Table 2: Interpretation of GBEF Values with Fatty Meal Stimulation

GBEF Value	Interpretation	Fatty Meal Protocol
≥33%	Normal Gallbladder Function	Ensure Plus, imaging for 60 minutes [6] [7]
≥40%	Normal Gallbladder Function	Milk, imaging for 60 minutes [6]

Experimental Protocols

Protocol 1: GBEF Calculation via Cholescintigraphy with Sincalide (CCK) Infusion

This protocol is considered the gold standard for assessing gallbladder emptying and function. [\[5\]](#)

1. Patient Preparation:

- Patients must fast for a minimum of 4 hours (preferably 4-6 hours) before the study to ensure a filled and relaxed gallbladder.[8][9]
- If a patient has been fasting for more than 24 hours, pretreatment with a slow infusion of CCK (0.02 µg/kg over 30-60 minutes) may be necessary to empty a sludge-filled gallbladder. The study should commence 30 minutes after this pretreatment.[8]
- Opioid medications should be discontinued for at least 24 hours prior to the scan as they can interfere with gallbladder contractility.[9]

2. Radiopharmaceutical Administration and Initial Imaging:

- Administer 5 mCi (185 MBq) of a Tc-99m labeled hepatobiliary iminodiacetic acid (HIDA) agent, such as mebrofenin or disofenin, intravenously.[8]
- Position the patient in the supine position under a large field-of-view gamma camera (anterior projection).[8]
- Acquire dynamic images (e.g., 1-minute frames for 60 minutes) to visualize the filling of the liver, biliary ducts, and gallbladder.[8]

3. Sincalide (CCK) Infusion and Dynamic Imaging:

- Once the gallbladder is adequately visualized (typically by 60 minutes), prepare the sincalide infusion.[8]
- The standardized and recommended protocol involves a slow infusion of 0.02 µg/kg of sincalide diluted in saline over 60 minutes using a constant infusion pump.[1][3]
- Continue acquiring dynamic images (1 image per minute) throughout the 60-minute infusion period.[1]

4. Data Analysis and GBEF Calculation:

- On the computer system, draw a region of interest (ROI) around the gallbladder and an adjacent area of the liver to serve as background.[8]
- Generate a background-corrected time-activity curve for the gallbladder.[8]

- Calculate the GBEF using the following formula^{[1][10]}: $\text{GBEF (\%)} = [(\text{Maximum Counts} - \text{Minimum Counts}) / \text{Maximum Counts}] \times 100$
 - Maximum Counts: The highest count of the radioactive tracer in the gallbladder before CCK infusion.
 - Minimum Counts: The lowest count of the radioactive tracer in the gallbladder after CCK infusion.

Protocol 2: GBEF Calculation via Cholescintigraphy with a Fatty Meal

This protocol provides a more physiologic stimulus for gallbladder contraction but is less standardized than CCK infusion.

1. Patient Preparation and Initial Imaging:

- Follow the same patient preparation and initial imaging steps as described in Protocol 1 (Sections 1 and 2).

2. Fatty Meal Administration:

- After gallbladder visualization, the patient ingests a standardized fatty meal. A common option is a commercially available liquid nutrition supplement like Ensure Plus (contains approximately 11.4 g of fat).^[6]
- The patient should consume the meal within a 5-10 minute period.^[6]

3. Post-Meal Dynamic Imaging:

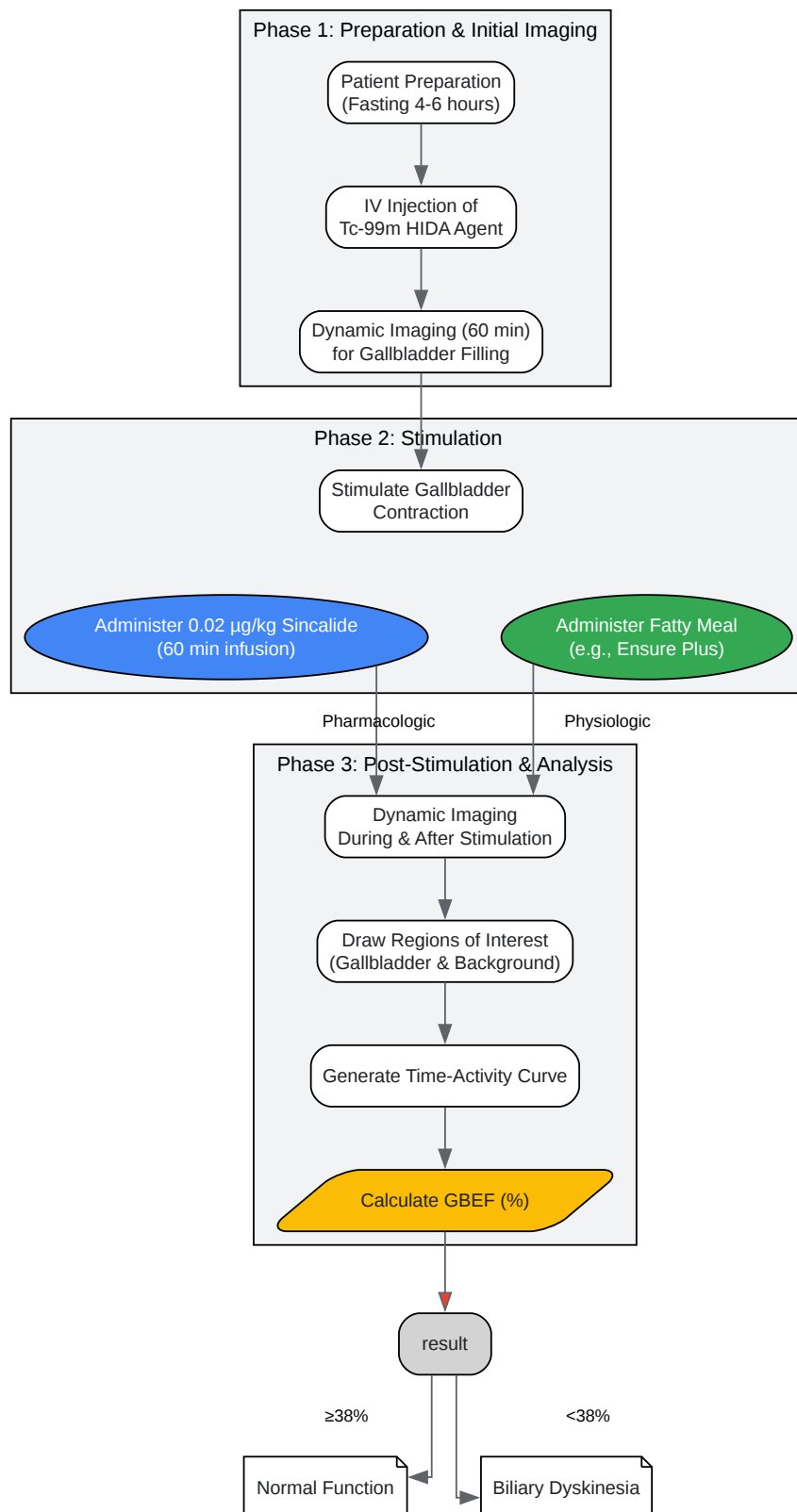
- Immediately after the patient finishes the meal, begin acquiring dynamic images for 60 minutes.^[7]

4. Data Analysis and GBEF Calculation:

- Follow the same data analysis and calculation steps as described in Protocol 1 (Section 4). The formula remains the same^[11]: $\text{GBEF (\%)} = [(\text{Pre-meal GB Counts} - \text{Post-meal GB$

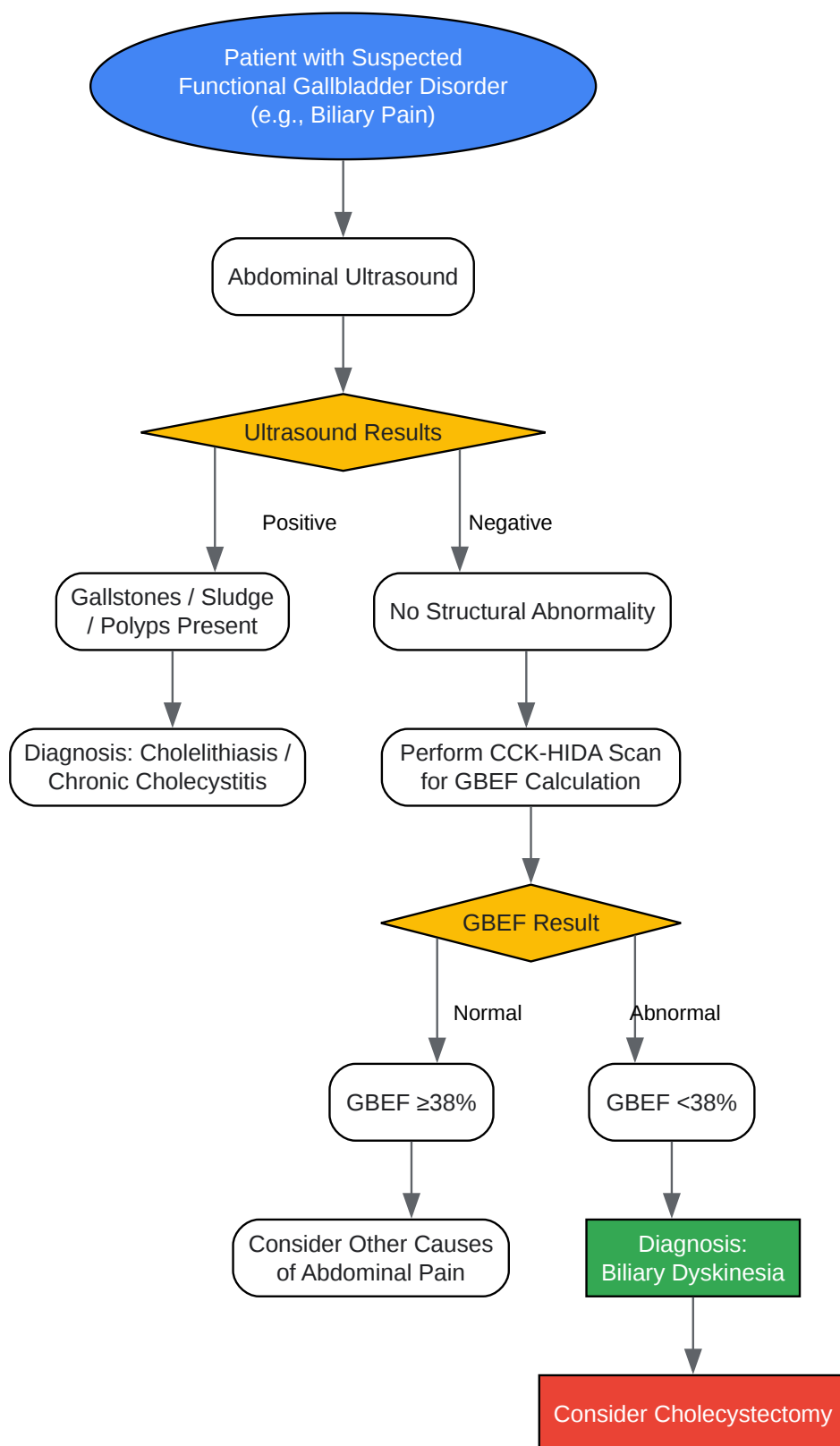
Counts) / Pre-meal GB Counts] x 100

Visualizations



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Caption: Workflow for Gallbladder Ejection Fraction (GBEF) calculation via cholescintigraphy.



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Caption: Diagnostic pathway for patients with suspected functional gallbladder disorder.

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